

# In-Depth Technical Guide: Isopropyl 2-Methoxyacetate Safety Data

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## Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **Isopropyl 2-methoxyacetate** (CAS No. 17640-21-0), also known as propan-2-yl 2-methoxyacetate. The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Isopropyl 2-methoxyacetate** is presented below. This data is essential for understanding the substance's behavior under various experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C6H12O3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	132.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[3]</a>
Density	0.95 - 0.959 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	160°C at 760 mmHg	<a href="#">[2]</a>
Flash Point	49.9°C	<a href="#">[2]</a>
Vapor Pressure	2.44 mmHg at 25°C	<a href="#">[2]</a>
Refractive Index	1.39 - 1.398	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in organic solvents; low solubility in water.	<a href="#">[3]</a>
Purity	Typically available in purities of 95% to 98%.	<a href="#">[1]</a> <a href="#">[5]</a>

## Hazard Identification and Classification

**Isopropyl 2-methoxyacetate** is classified as a hazardous substance. The following table summarizes its hazard classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour. <a href="#">[1]</a> <a href="#">[6]</a>
Skin irritation	2	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[6]</a>
Serious eye irritation	2A	H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[6]</a>
Specific target organ toxicity – single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[6]</a>

GHS Pictograms:

- GHS02 (Flame): Indicates a fire hazard.
- GHS07 (Exclamation Mark): Indicates that it may cause irritation (skin and eye), skin sensitization, respiratory irritation, or is harmful if swallowed.

Signal Word: Warning[\[1\]](#)[\[6\]](#)

## Toxicological Information

Detailed quantitative toxicological data, such as LD50 and LC50 values for **Isopropyl 2-methoxyacetate**, are not readily available in the public domain. However, the hazard classification indicates potential for adverse health effects upon exposure.

Routes of Exposure: Inhalation, eye contact, skin contact, and ingestion.[\[1\]](#)

Symptoms of Exposure:

- Skin Contact: May cause inflammation characterized by itching, scaling, reddening, blistering, pain, or dryness.[\[1\]](#)
- Eye Contact: May result in redness, pain, or severe eye damage.[\[1\]](#)

- Inhalation: May cause irritation of the lungs and respiratory system.[\[1\]](#)
- Ingestion: While specific data is unavailable, ingestion of similar compounds can cause irritation of the mouth, throat, and digestive tract, as well as central nervous system depression.

## Experimental Protocols

While specific experimental reports for **Isopropyl 2-methoxyacetate** were not found, this section outlines the detailed methodologies for key experiments that are typically conducted to determine the hazard classifications.

### Skin Irritation Test (Based on OECD Guideline 439)

This in vitro test determines the potential of a substance to cause skin irritation. It utilizes a reconstructed human epidermis model.

Methodology:

- Tissue Preparation: Reconstructed human epidermis tissues are conditioned in a maintenance medium.
- Test Substance Application: The test substance is applied topically to the surface of the tissues. A positive control (e.g., Sodium Dodecyl Sulphate) and a negative control (e.g., Phosphate Buffered Saline) are run in parallel.
- Exposure and Incubation: The tissues are exposed to the substance for a defined period (e.g., 15-60 minutes) and then rinsed. This is followed by a post-incubation period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment (MTT Assay):
  - Tissues are incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
  - Viable cells metabolize the MTT into a blue formazan salt.
  - The formazan is extracted using a solvent (e.g., isopropanol).

- The optical density of the extract is measured using a spectrophotometer.
- Data Interpretation: The viability of the treated tissues is expressed as a percentage relative to the negative control. A substance is classified as an irritant if the mean tissue viability is below a certain threshold (e.g.,  $\leq 50\%$ ).

## Eye Irritation Test (Based on OECD Guideline 492)

This in vitro test assesses the potential of a substance to cause serious eye damage or eye irritation using a reconstructed human cornea-like epithelium model.

### Methodology:

- Tissue Preparation: Reconstructed human cornea-like epithelial tissues are pre-incubated in a maintenance medium.
- Test Substance Application: The liquid test substance (or a solution/suspension for solids) is applied to the epithelial surface. Positive and negative controls are used concurrently.
- Exposure and Rinsing: Tissues are exposed for a specified duration (e.g., 30 minutes for liquids), after which the test substance is thoroughly rinsed off.
- Post-Incubation: Tissues are transferred to fresh medium and incubated for a post-exposure period to allow for the expression of cellular damage.
- Viability Assessment (MTT Assay): Similar to the skin irritation test, cell viability is determined by measuring the reduction of MTT to formazan.
- Data Interpretation: A substance is identified as an eye irritant if the mean tissue viability falls below a defined threshold (e.g.,  $\leq 60\%$ ).

## Handling, Storage, and First Aid

### Safe Handling and Storage

Aspect	Recommendation	Source(s)
Ventilation	Use only in a well-ventilated area.	<a href="#">[1]</a>
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye/face protection.	<a href="#">[1]</a>
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.	<a href="#">[7]</a>
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources. No smoking. Use non-sparking tools and take precautionary measures against static discharge.	<a href="#">[1]</a> <a href="#">[6]</a>
Storage Conditions	Store in a tightly-closed container in a cool, dry, and well-ventilated place. Store locked up.	<a href="#">[1]</a>

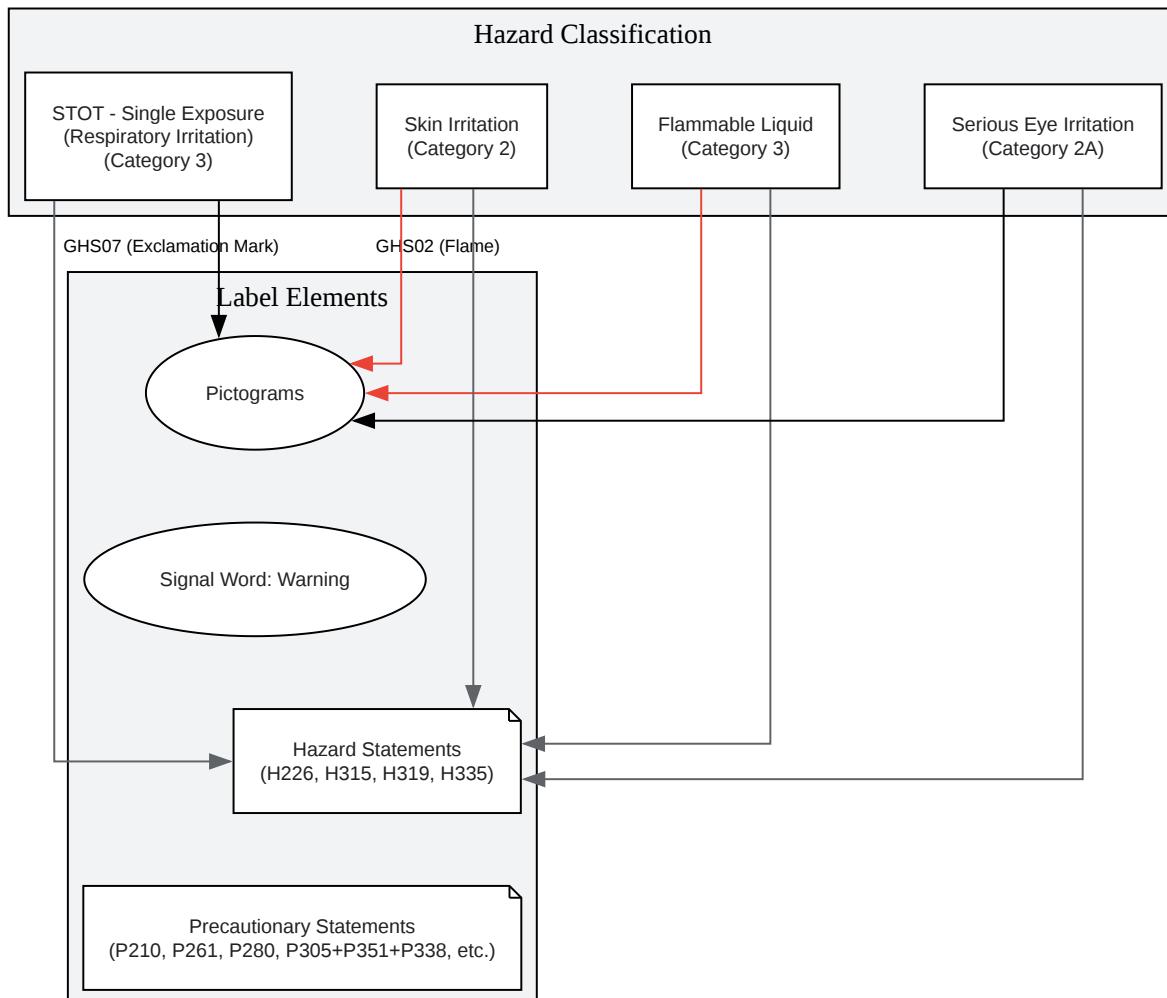
## First Aid Measures

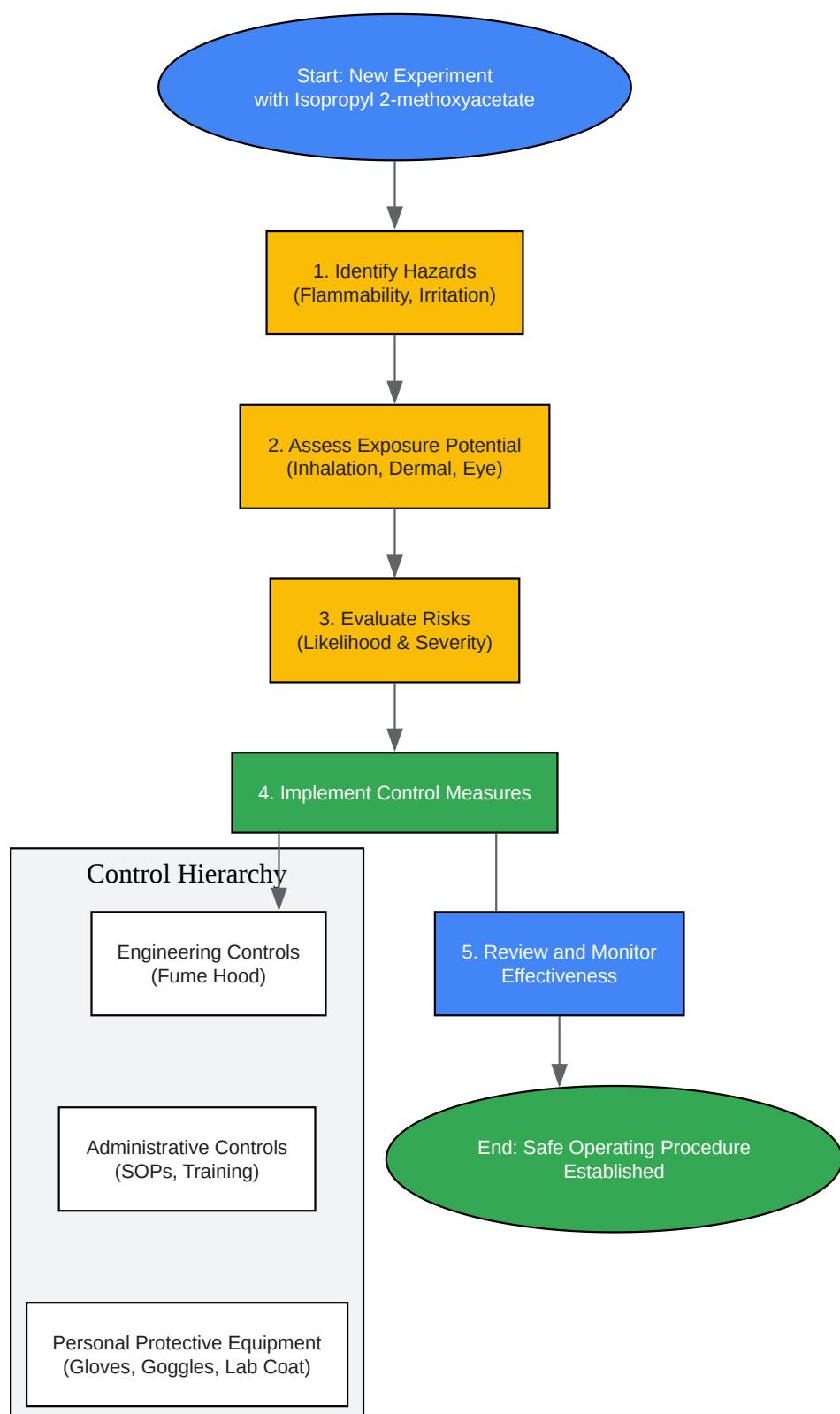
Exposure Route	First Aid Procedure	Source(s)
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, get medical attention.	[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention. Wash contaminated clothing before reuse.	[1][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical aid immediately.	[1]

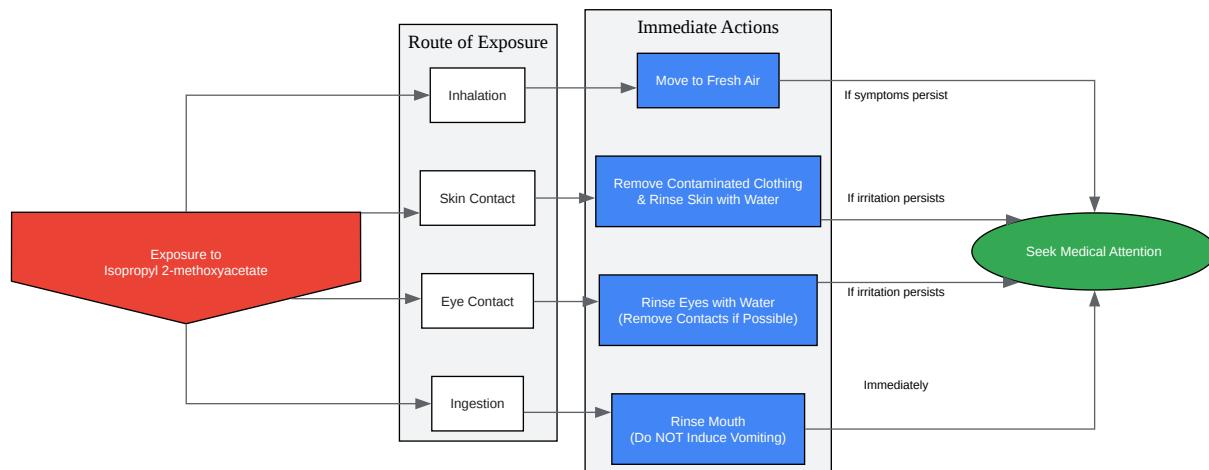
## Visualizations

### GHS Hazard Communication Workflow

The following diagram illustrates the logical workflow for communicating the hazards of **Isopropyl 2-methoxyacetate** according to the Globally Harmonized System.





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